

C.I. Direct Red 84 chemical properties and structure

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Compound of Interest

Compound Name: C.I. Direct Red 84

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An In-Depth Technical Guide to C.I. Direct Red 84

For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. Direct Red 84, also identified by its Colour Index number 35760, is a multi-azo dye. This technical guide provides a summary of its core chemical and structural properties based on available public information. Due to the limited availability of in-depth experimental data in the public domain, this document focuses on foundational chemical information and presents a generalized experimental framework for the synthesis of similar dyes. This guide is intended to serve as a foundational resource for researchers and scientists.

Chemical Properties and Structure

C.I. Direct Red 84 is classified as a multi-azo dye, indicating the presence of multiple azo ($-N=N-$) functional groups, which are the primary chromophores responsible for its color. Its

chemical identity is established by its CAS Registry Number, molecular formula, and molecular weight.

General Properties

A summary of the key identifying and chemical properties of **C.I. Direct Red 84** is presented in the table below.

Property	Value	Reference
C.I. Name	Direct Red 84	[1]
C.I. Number	35760	[1]
CAS Registry Number	6409-83-2	[1]
Molecular Formula	C ₄₅ H ₂₈ N ₁₀ Na ₄ O ₁₃ S ₄	[1]
Molecular Weight	1136.99 g/mol	[1]
Chemical Class	Multi-azo dye	[1]
Appearance	Dark red with a yellow light cast	[1]

Chemical Structure

The precise, publicly available structural representation of **C.I. Direct Red 84** is limited. However, its molecular formula and classification as a multi-azo dye indicate a complex aromatic structure.

Note on Data Availability: Detailed quantitative data such as melting point, boiling point, and specific solubility values in various solvents are not readily available in publicly accessible scientific literature. Similarly, comprehensive spectral data (UV-Vis, IR, NMR) for **C.I. Direct Red 84** has not been publicly documented.

Synthesis and Experimental Protocols

While a detailed, step-by-step experimental protocol for the synthesis of **C.I. Direct Red 84** is not published, a general manufacturing method is described. This process is characteristic of

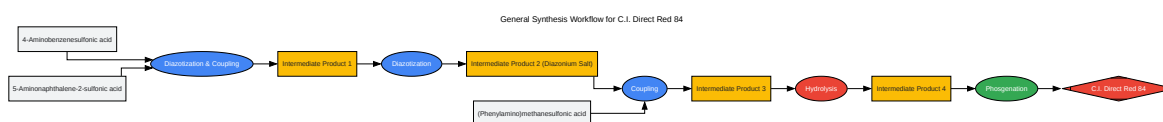
the synthesis of many multi-azo dyes.

General Manufacturing Method

The synthesis of **C.I. Direct Red 84** involves a multi-step diazotization and coupling process^[1]:

- First Diazotization and Coupling: 4-Aminobenzenesulfonic acid is diazotized and then coupled with 5-Aminonaphthalene-2-sulfonic acid.
- Second Diazotization: The product from the first step is then diazotized.
- Second Coupling: The resulting diazonium salt is coupled with (Phenylamino)methanesulfonic acid.
- Hydrolysis: The sulfonic acid group is removed via hydrolysis.
- Phosgenation: The final step involves a phosgenation reaction.

The logical workflow for this synthesis is illustrated in the diagram below.



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Caption: General Synthesis Workflow for **C.I. Direct Red 84**.

Representative Experimental Protocol for Azo Dye Synthesis

The following is a generalized laboratory-scale protocol for the synthesis of an azo dye, which illustrates the fundamental steps of diazotization and coupling. This is not the specific protocol for **C.I. Direct Red 84** but serves as a representative example.

Materials:

- Aromatic amine (e.g., aniline)
- Coupling agent (e.g., 2-naphthol)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl), concentrated
- Sodium hydroxide (NaOH) solution
- Ice
- Urea

Procedure:

- Preparation of the Diazonium Salt:
 - Dissolve the aromatic amine in dilute hydrochloric acid in a beaker.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise while maintaining the low temperature. Stir continuously.
 - A small amount of urea can be added to quench any excess nitrous acid.
- Preparation of the Coupling Solution:

- Dissolve the coupling agent in an aqueous solution of sodium hydroxide in a separate beaker.
- Cool this solution in an ice bath.
- Coupling Reaction:
 - Slowly add the cold diazonium salt solution to the cold coupling solution with vigorous stirring.
 - A brightly colored azo dye should precipitate out of the solution.
 - Continue stirring in the ice bath for a period to ensure the reaction goes to completion.
- Isolation and Purification:
 - Collect the precipitated dye by vacuum filtration.
 - Wash the solid with cold water to remove any unreacted starting materials and inorganic salts.
 - The crude dye can be further purified by recrystallization from an appropriate solvent (e.g., ethanol-water mixture).

Biological Activity and Signaling Pathways

A comprehensive search of publicly available scientific databases and literature reveals no specific studies on the biological activity or implication of **C.I. Direct Red 84** in any signaling pathways. Azo dyes, as a class, are known to have a range of biological effects, with some being investigated for toxicological properties. Some azo dyes can be metabolized by azoreductases present in various organisms, which can lead to the formation of aromatic amines, some of which are known to be carcinogenic^[2]. However, without specific studies on **C.I. Direct Red 84**, any discussion of its biological impact would be speculative.

Due to the lack of data on biological interactions or pathways, a signaling pathway diagram for **C.I. Direct Red 84** cannot be provided.

Conclusion

C.I. Direct Red 84 is a multi-azo dye with well-defined basic chemical identifiers. The general principles of its synthesis are understood to follow standard diazotization and coupling reactions common to this class of dyes. However, there is a notable absence of detailed, publicly available technical data regarding its specific physicochemical properties, a validated experimental protocol for its synthesis, and any biological or toxicological studies. This information gap limits a more in-depth technical assessment and highlights an area where further research would be beneficial for a complete scientific understanding of this compound. Researchers interested in this dye are encouraged to perform their own analytical characterizations to determine its specific properties.

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